

Synthesis and Chemical Properties of Acetylphenylhydrazine: A Technical Guide

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Compound of Interest

Compound Name: Acetylphenylhydrazine

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For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Acetyl-2-phenylhydrazine, also known as **acetylphenylhydrazine**, is a versatile chemical intermediate with significant applications in organic synthesis and pharmaceutical development.[1] This technical guide provides an in-depth overview of its synthesis and chemical properties, tailored for researchers, scientists, and professionals in drug development. The document details various synthetic routes with comparative data, outlines key chemical characteristics, and provides experimental protocols for its preparation.

Introduction

Acetylphenylhydrazine (CAS No. 114-83-0) is an organic compound featuring a hydrazine functional group substituted with an acetyl and a phenyl group.[2] It typically appears as a colorless to light yellow crystalline powder.[3] Its utility as a precursor in the synthesis of various pharmaceuticals, agrochemicals, and other bioactive molecules makes a thorough understanding of its synthesis and properties essential for chemical research and development. [1][2]

Synthesis of Acetylphenylhydrazine

Several synthetic pathways exist for the preparation of **acetylphenylhydrazine**. The most common and efficient methods are detailed below, with a comparative summary of their

performance.

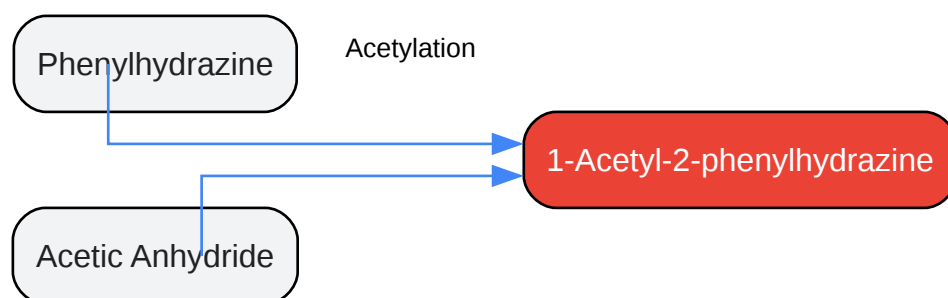
Comparative Synthesis Data

Parameter	Method 1: Acetylation of Phenylhydrazine	Method 2: Transamidation of Acetamide	Method 3: Reaction with p- Iodoacetanilide
Starting Materials	Phenylhydrazine, Acetic anhydride	Phenylhydrazine, Acetamide	Phenylhydrazine, p- Iodoacetanilide
Solvent	Dichloromethane	1,4-Dioxane	Not specified (neat)
Temperature	0 - 20 °C	20 °C (Microwave)	90 - 95 °C
Reaction Time	Not specified	0.5 hours	130 - 150 minutes
Yield	97%	78% - 91%	87%

Table 1: Comparison
of Synthetic Routes to
1-Acetyl-2-
phenylhydrazine.[4][5]
[6]

Synthetic Pathways

A common synthetic route involves the acetylation of phenylhydrazine. This straightforward reaction provides a high yield of the desired product.



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Caption: General synthesis pathway for 1-Acetyl-2-phenylhydrazine.

Experimental Protocols

Method 1: Acetylation of Phenylhydrazine with Acetic Anhydride[7]

This procedure details the N-acetylation of phenylhydrazine using acetic anhydride.[7]

Materials and Equipment:

- Phenylhydrazine
- Acetic anhydride
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice-water bath
- Büchner funnel and filter paper
- Recrystallization apparatus

Procedure:

- A solution of phenylhydrazine is cooled in an ice-water bath.
- Acetic anhydride is added dropwise with constant stirring. The reaction is exothermic.
- The resulting solid product is isolated by filtration.
- The crude product is purified by recrystallization.

Method 2: Transamidation of Acetamide with Phenylhydrazine[6]

This method utilizes microwave irradiation to facilitate the reaction.

Procedure:

- In an oven-dried 10-mL microwave reaction vial with a magnetic stir bar, charge carboxamide (1 mmol), amine (1 mmol), and dioxane (2 ml).
- Seal the vessel and stir at room temperature for 5 minutes.
- Place the vessel in the microwave cavity and irradiate at a specified temperature and time.
- After completion (monitored by TLC), cool the mixture to room temperature.
- Add distilled water (10 mL) and extract with ethyl acetate (3 x 10 mL).
- Dry the combined organic phase over anhydrous Na₂SO₄, filter, and concentrate.
- Purify the crude product by column chromatography.

Method 3: Reaction of Phenylhydrazine with p-Iodoacetanilide[5]

Procedure:

- Add 3 mol of phenylhydrazine and 4 mol of p-iodoacetanilide to a reaction vessel.
- Heat the mixture to 90°C and reflux for 130 minutes.
- Cool the temperature to 10°C and filter the resulting crystals.
- Wash the crystals with an 80% methylamine solution and an 85% dichloromethane solution.
- Recrystallize the product from a 90% ethanol solution.
- Filter the precipitated crystals and dehydrate with anhydrous magnesium sulfate to obtain the final product.

Chemical Properties

Physical Properties

Property	Value
Molecular Formula	C8H10N2O
Molecular Weight	150.18 g/mol [8]
Appearance	White to light yellow crystal powder[3]
Melting Point	128-131 °C[3]
Boiling Point	271.72°C (rough estimate)[3]
Solubility	Soluble in alcohol[3]; moderately soluble in ethanol and ether; less soluble in water.[2]
pKa	12.75 ± 0.23 (Predicted)[3]

Table 2: Physical Properties of 1-Acetyl-2-phenylhydrazine.

Chemical Reactivity and Stability

1-Acetyl-2-phenylhydrazine is classified as an amide and an amine.[3] Its reactivity profile indicates that:

- It can react with azo and diazo compounds to generate toxic gases.[3][9]
- Reaction with strong reducing agents can produce flammable gases.[3][9]
- Amides are very weak bases.[3]
- Mixing with dehydrating agents like P2O5 or SOCl2 can form the corresponding nitrile.[3][9]
- Combustion of the compound generates mixed oxides of nitrogen (NOx).[3][9]

The compound is sensitive to light and moisture, which can impact its stability.[2] When heated to decomposition, it emits toxic fumes.[3][9]

Spectroscopic Data

Mass spectrometry data for **acetylphenylhydrazine** is available through the NIST Chemistry WebBook and other databases.^[10] The mass spectrum (electron ionization) shows characteristic peaks that can be used for its identification.^[11]

Applications in Research and Development

Acetylphenylhydrazine serves as a crucial building block in various synthetic endeavors:

- **Pharmaceutical Development:** It is an intermediate in the synthesis of various pharmaceuticals, including anti-inflammatory and analgesic drugs.^[1]
- **Organic Synthesis:** It is used to create complex organic molecules, such as dyes and pigments.^[1]
- **Agricultural Chemistry:** It finds application in the formulation of agrochemicals like pesticides and herbicides.^[1]
- **Analytical Chemistry:** It is employed in methods for detecting and quantifying specific biomolecules.^[1]
- **Haematological Research:** It is used to induce hemolytic anemia in animal models for studies on the hematopoietic system.

Safety and Handling

Acetylphenylhydrazine is classified as toxic if swallowed (GHS06).^[3] It is important to handle this compound with appropriate personal protective equipment, including gloves, eye protection, and a dust mask. Work should be conducted in a well-ventilated area.^[9] Contaminated work clothing should not be allowed out of the workplace.^[9]

Conclusion

This technical guide has summarized the key aspects of the synthesis and chemical properties of **acetylphenylhydrazine**. The provided data and experimental protocols offer a valuable resource for researchers and professionals engaged in chemical synthesis and drug development. A thorough understanding of its reactivity, stability, and synthetic routes is paramount for its effective and safe utilization in the laboratory and in industrial applications.

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